

Advanced Synthesis Guide: Chiral tert-Butyl 2,3-Diaminopropanoate

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Compound of Interest

Compound Name: *Tert-butyl 2,3-diaminopropanoate*

Cat. No.: *B15308186*

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Part 1: Strategic Analysis & Core Directive

The Synthetic Challenge

2,3-Diaminopropanoic acid (Dap) derivatives are non-proteinogenic amino acids essential for modifying peptide backbones to improve metabolic stability and potency. The specific target, **(S)-tert-butyl 2,3-diaminopropanoate**, presents three distinct synthetic challenges:

- **Chemoselectivity:** Differentiating the
 - amine and
 - amine is critical for orthogonal protection (e.g.,
 - Boc,
 - Cbz).
- **Stereochemical Integrity:** The
 - chiral center is prone to racemization, particularly during esterification or strong base treatments.

- **Stability:** The free diamine ester is unstable due to rapid intramolecular cyclization (lactamization) or polymerization. Consequently, this guide focuses on synthesizing orthogonally protected forms (e.g., Boc-Dap-OtBu or Cbz-Dap-OtBu) which are the actual isolable intermediates used in drug discovery.

Route Selection Matrix

Two primary pathways dominate the literature. The choice depends on the desired stereochemistry and starting material availability.

Feature	Route A: Hofmann Rearrangement	Route B: Mitsunobu Azidation
Starting Material	L-Asparagine (Natural, Cheap)	L-Serine (Natural, Cheap)
Stereochemistry	Retention (L-Asn L-Dap)	Inversion (L-Ser D-Dap)
Reagents	PIDA (Hypervalent Iodine)	DEAD/DIAD, PPh , DPPA/HN
Scalability	High (Kilogram scale feasible)	Moderate (Chromatography often required)
Recommendation	Primary Choice for (S)-Dap	Secondary Choice for (R)-Dap

Part 2: Detailed Synthetic Protocols

Protocol A: The Hofmann Rearrangement (Retention of Configuration)

This is the most robust method for accessing the natural (S)-enantiomer. It utilizes hypervalent iodine (PIDA) to effect the rearrangement under mild conditions, avoiding the harsh bromine/base conditions of the classical Hofmann degradation.

Step 1: Preparation of

-Boc-L-Asparagine tert-butyl ester

Direct esterification of the

-carboxylic acid while preserving the side-chain amide.

- Reagents:

- Boc-L-Asparagine, tert-Butyl Acetate, Perchloric Acid (Cat.).

- Mechanism: Acid-catalyzed transesterification.

- Procedure:

- Suspend Boc-Asn-OH (10.0 g, 43 mmol) in tert-butyl acetate (150 mL).
 - Add 70% Perchloric acid (1.5 eq) dropwise at 0°C.
 - Stir at room temperature (RT) for 12–16 hours. The solution will become clear.
 - Quench: Cool to 0°C and carefully neutralize with 10% Na

CO

or saturated NaHCO

.

- Extraction: Extract with EtOAc (3x). Wash organics with brine, dry over Na

SO

.^[1]

- Purification: Recrystallize from EtOAc/Hexanes if necessary.
 - Yield: Typically 85–90%.

Step 2: PIDA-Mediated Hofmann Rearrangement

Conversion of the side-chain primary amide to a primary amine.

- Reagents: Boc-Asn-OtBu, Phenyliodine(III) diacetate (PIDA), Ethyl Acetate/Acetonitrile/Water mixture.
- Critical Note: To isolate the product as a stable protected amine, the reaction is often performed in the presence of an alcohol (to form a carbamate) or simply hydrolyzed to the amine salt.
- Procedure (Formation of Free Amine Salt):
 - Dissolve Boc-Asn-OtBu (5.0 g, 17.3 mmol) in EtOAc/CH₃CN/H₂O (2:2:1, 50 mL).
 - Cool to 0°C. Add PIDA (1.1 eq) in one portion.
 - Stir at 0°C for 30 min, then allow to warm to RT over 4 hours.
 - Observation: Evolution of CO₂ gas indicates rearrangement.
 - Workup: Concentrate the solvent to remove organics. The aqueous layer contains the diamine.
 - Protection (In situ): To stabilize, immediately react the crude aqueous amine with Cbz-Cl (Benzyl chloroformate) and NaHCO₃ to yield Boc-Dap(Z)-OtBu.

Protocol B: The Mitsunobu Route (Inversion of Configuration)

Use this route if the (R)-enantiomer is required starting from natural L-Serine, or if specific -nitrogen substitution is needed immediately.

Step 1: Protection & Esterification

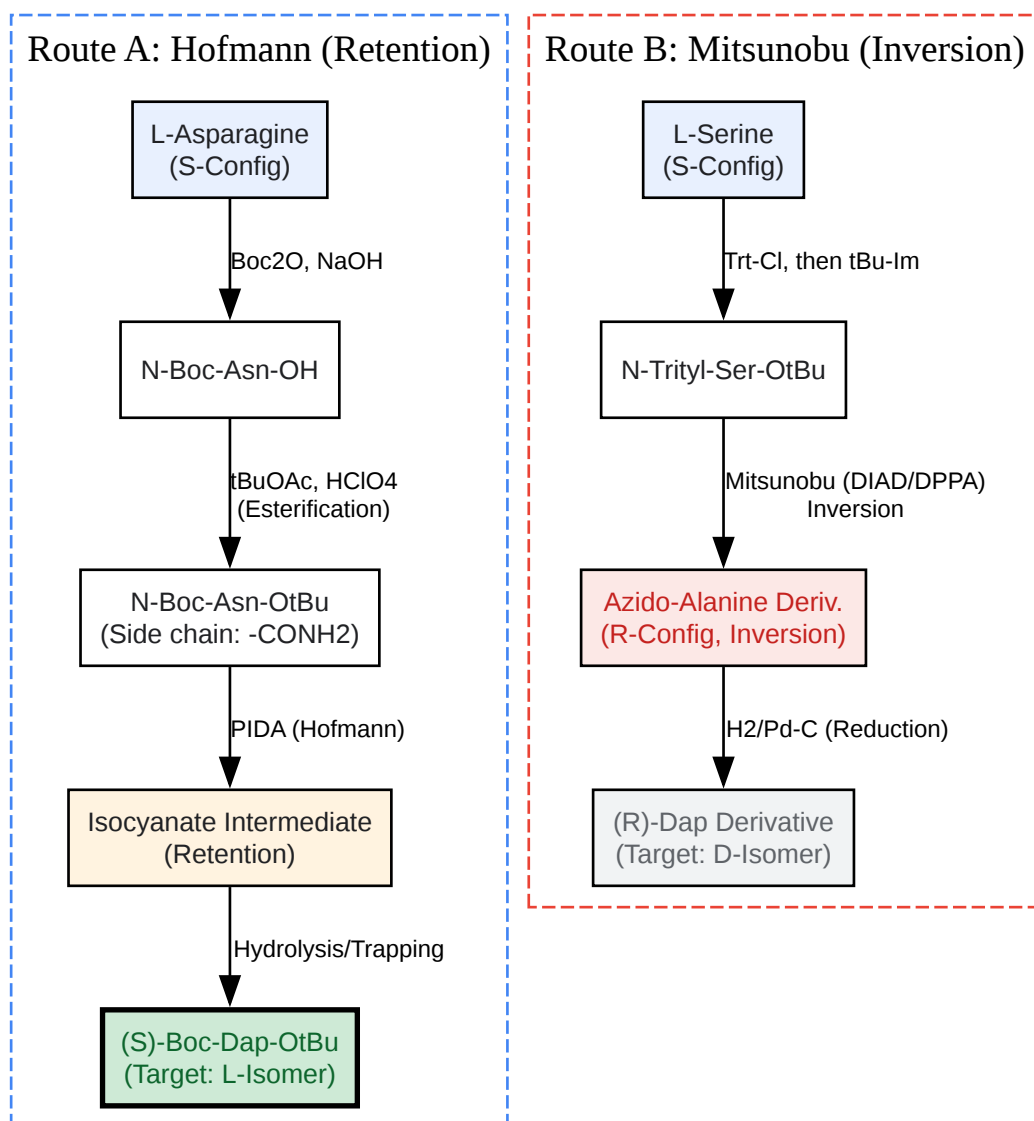
Start with Trityl-Ser-OMe or Boc-Ser-OtBu. (Note: Trityl protection on Nitrogen is preferred to prevent oxazolidinone formation).

Step 2: Azidation

- Reagents: N-Trityl-L-Ser-OtBu, Triphenylphosphine (PPh₃), Diisopropyl azodicarboxylate (DIAD), Diphenylphosphoryl azide (DPPA).
- Procedure:
 - Dissolve N-Trityl-L-Ser-OtBu (1.0 eq) and PPh₃ (1.5 eq) in anhydrous THF under Argon.
 - Cool to -15°C.
 - Add DIAD (1.5 eq) dropwise.^[1]
 - Add DPPA (1.5 eq) dropwise, maintaining temperature below 0°C.
 - Stir at RT for 12 hours.
 - Stereochemistry: The hydroxyl group is displaced by azide with inversion. L-Ser (S) becomes (R)-Azide.
 - Reduction: Reduce the azide using Staudinger conditions (PPh₃/H₂O) or Hydrogenation (H₂, Pd/C) to yield the amine.

Part 3: Visualization & Logic Reaction Pathway Diagram

The following diagram illustrates the stereochemical outcomes and intermediate steps for both routes.



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Caption: Comparison of Hofmann (Retention) and Mitsunobu (Inversion) pathways for Dap synthesis.

Quantitative Comparison of Methods

Metric	Hofmann Route (PIDA)	Mitsunobu Route (Azide)
Overall Yield	60–75%	40–55%
Step Count	3 (from Asn)	4 (from Ser)
Atom Economy	High	Low (High MW reagents: PPh ₃ , DIAD)
Safety Profile	Good (PIDA is mild)	Caution (Azides are potentially explosive)
Cost	Low (Asn is cheap)	Moderate/High

Part 4: References

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